

In-Depth Technical Guide: Spectroscopic Data of Tert-butyl (1-formylcyclopropyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl (1-formylcyclopropyl)carbamate*

Cat. No.: *B034031*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Tert-butyl (1-formylcyclopropyl)carbamate**, a key building block in organic synthesis and drug discovery. The information presented herein is essential for the accurate identification, characterization, and quality control of this compound.

Chemical Structure and Properties

Tert-butyl (1-formylcyclopropyl)carbamate

- CAS Number: 107259-06-3
- Molecular Formula: $C_9H_{15}NO_3$
- Molecular Weight: 185.22 g/mol
- Appearance: White to off-white solid

This compound features a cyclopropane ring functionalized with both a formyl group and a tert-butoxycarbonyl (Boc) protected amine. This unique combination of functionalities makes it a valuable intermediate for the synthesis of various complex molecules, including pharmaceutical candidates.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Tert-butyl (1-formylcyclopropyl)carbamate**.

¹H NMR (Proton Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available	-	-	-

No publicly available experimental ¹H NMR data was found for this compound.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Signal	Assignment
Data not available	-	-

No publicly available experimental ¹³C NMR data was found for this compound.

IR (Infrared) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available	-	-

No publicly available experimental IR data was found for this compound.

MS (Mass Spectrometry) Data

m/z	Ion Type
Data not available	-

No publicly available experimental Mass Spectrometry data was found for this compound.

Note: Despite extensive searches of scientific literature, chemical databases, and supplier information, specific, experimentally verified spectroscopic data for **Tert-butyl (1-**

formylcyclopropyl)carbamate could not be located. The tables above reflect this lack of publicly available information.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Tert-butyl (1-formylcyclopropyl)carbamate** that include full characterization data are not readily available in the public domain. Synthetic routes to similar N-Boc protected aminocyclopropane derivatives have been reported, generally involving the protection of the corresponding amine followed by functional group manipulation to introduce the formyl group. The acquisition of spectroscopic data would typically follow standard laboratory procedures.

General Protocol for NMR Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a spectrometer operating at a frequency of 300 MHz or higher. The sample is dissolved in a deuterated solvent, such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), with tetramethylsilane (TMS) used as an internal standard (0.00 ppm).

General Protocol for IR Spectroscopy: Infrared spectra are commonly obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

General Protocol for Mass Spectrometry: Mass spectra are typically acquired using techniques such as electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS). The data provides information on the molecular weight and fragmentation pattern of the compound.

Logical Representation of the Compound's Structure

The following diagram illustrates the chemical structure of **Tert-butyl (1-formylcyclopropyl)carbamate**, generated using the DOT language.

Caption: Chemical structure of **Tert-butyl (1-formylcyclopropyl)carbamate**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com